

Essential Safety and Logistical Information for Handling Diisodecyl Succinate

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Compound of Interest

Compound Name: Diisodecyl succinate

Cat. No.: B15343944

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This guide provides immediate, essential safety and logistical information for the handling and disposal of **Diisodecyl succinate** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical and Physical Properties

Diisodecyl succinate is a dicarboxylic acid ester. While specific toxicity data is limited, it is generally considered to be of low acute toxicity. The following table summarizes its key physical and chemical properties.

Property	Value
CAS Number	28801-70-9
Molecular Formula	C ₂₄ H ₄₆ O ₄
Molecular Weight	398.63 g/mol
Appearance	Oily liquid
Boiling Point	>250 °C
Flash Point	225 °C
Water Solubility	Insoluble

Personal Protective Equipment (PPE)

While **Diisodecyl succinate** is not classified as hazardous under the Globally Harmonized System (GHS), adherence to standard laboratory safety protocols is essential to minimize exposure and ensure a safe working environment. The following PPE is recommended:

PPE Category	Item	Specification	Rationale
Hand Protection	Nitrile or Neoprene Gloves	Standard laboratory grade	Provides a barrier against splashes and incidental contact.[1]
Eye Protection	Safety Glasses with Side Shields or Goggles	ANSI Z87.1 certified	Protects eyes from potential splashes.[1]
Body Protection	Laboratory Coat	Standard	Protects skin and clothing from spills.
Respiratory Protection	Not generally required	Use in a well-ventilated area	The low vapor pressure of Diisodecyl succinate suggests a low inhalation risk at room temperature.[1] If heating or aerosolizing, work in a fume hood.

Handling and Storage Procedures

Handling:

- Ensure adequate ventilation in the work area.[2]
- Avoid direct contact with skin and eyes.[3]
- Wash hands thoroughly after handling.
- Keep containers tightly closed when not in use.

Storage:

- Store in a cool, dry, and well-ventilated area.
- Keep away from strong oxidizing agents.
- Store in the original, tightly sealed container.[\[4\]](#)

Spill and Disposal Plans

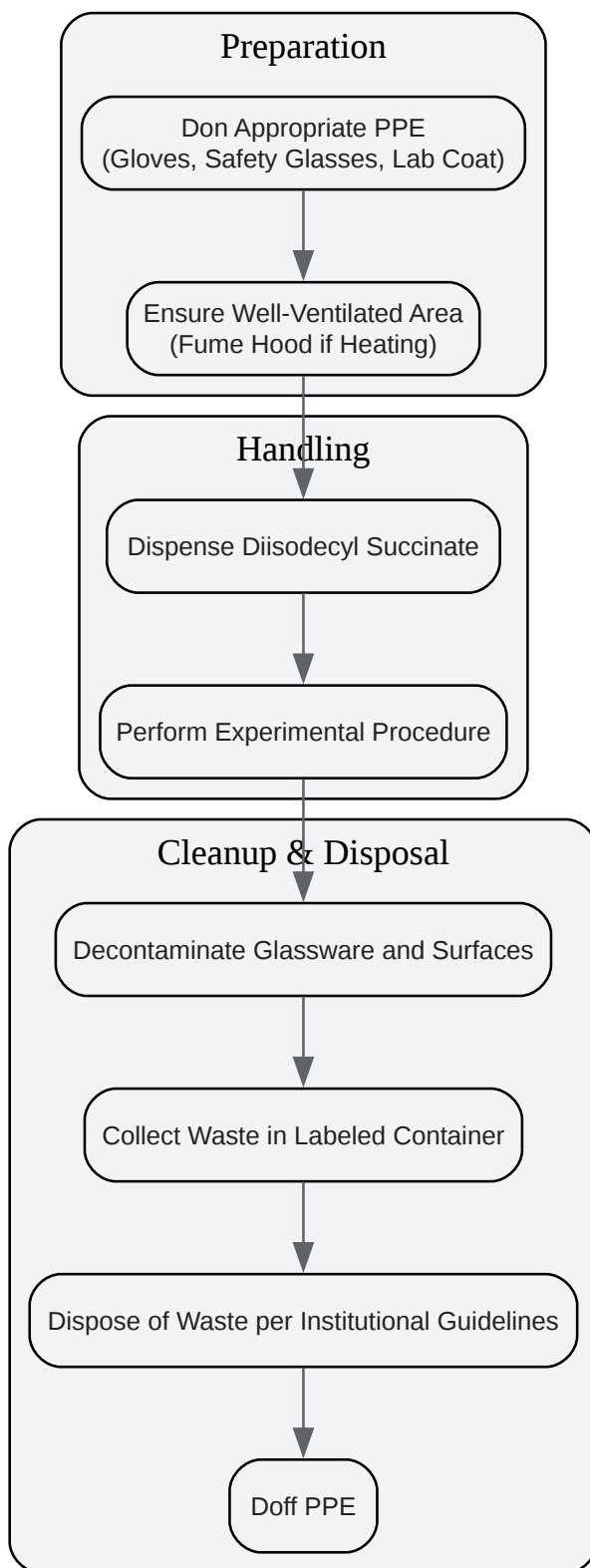
Spill Response:

- Small Spills:
 - Absorb the spill with an inert material (e.g., vermiculite, sand, or earth).
 - Place the absorbent material into a suitable, labeled container for disposal.
 - Clean the spill area with soap and water.
- Large Spills:
 - Evacuate the area.
 - Ensure adequate ventilation.
 - Contain the spill to prevent it from entering drains.
 - Follow the same absorption and collection procedure as for small spills.

Disposal:

- Dispose of **Diisodecyl succinate** waste in accordance with local, state, and federal regulations for non-hazardous chemical waste.
- Do not dispose of it down the drain.[\[5\]](#)
- Ensure waste containers are properly labeled.

Experimental Workflow for Handling Diisodecyl Succinate



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